

Chemical structure and IUPAC name of 3,3'-Diethylthiadicarbocyanine iodide

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Compound of Interest

Compound Name: 3,3'-Diethylthiadicarbocyanine

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An In-depth Technical Guide to 3,3'-Diethylthiadicarbocyanine Iodide

This technical guide provides a comprehensive overview of **3,3'-Diethylthiadicarbocyanine** iodide, a fluorescent dye with significant applications in biological research and drug development. The guide details its chemical structure, physicochemical properties, and its use as a fluorescent probe, particularly for DNA and mitochondria. Detailed experimental protocols and workflow visualizations are also provided to assist researchers in its practical application.

Chemical Structure and Nomenclature

A point of clarification is necessary regarding the nomenclature of related cyanine dyes. The length of the polymethine chain connecting the two benzothiazole rings varies, leading to different compounds with similar names. This guide focuses on **3,3'-Diethylthiadicarbocyanine** iodide, which possesses a five-carbon methine chain and is identified by the CAS number 514-73-8.^[1]

- IUPAC Name: 3-Ethyl-2-[5-(3-ethyl-2(3H)-benzothiazolylidene)-1,3-pentadienyl]benzothiazolium iodide^{[1][2][3]}
- Synonyms: DiSC2(5), DTDCl, Dithiazine^{[2][3]}

Below is a diagram representing the chemical structure of **3,3'-Diethylthiadicarbocyanine** iodide.

Caption: Chemical structure of **3,3'-Diethylthiadicarbocyanine** Iodide.

Physicochemical and Spectral Properties

The quantitative properties of **3,3'-Diethylthiadicarbocyanine** iodide are summarized in the tables below. These properties are crucial for its application in various experimental settings.

Table 1: Physicochemical Properties

Property	Value	Reference(s)
CAS Number	514-73-8	[1]
Molecular Formula	C23H23IN2S2	[1][2]
Molecular Weight	518.48 g/mol	[1][2]
Appearance	Dark green to black powder	[2][3]
Melting Point	249 °C (decomposes)	[3]
Solubility	Soluble in DMSO; slightly soluble in methanol or ethanol	[2][3]
Purity	≥98% (HPLC)	[2][3]

Table 2: Spectral Data

Property	Value	Reference(s)
Excitation Maximum (λ_{ex})	~651-660 nm	[2]
Emission Maximum (λ_{em})	~750-800 nm	[2]
Molar Absorptivity (ϵ)	249,000 cm ⁻¹ M ⁻¹ at 655.75 nm in ethanol	

Applications in Research and Development

3,3'-Diethylthiadicarbocyanine iodide is a versatile near-infrared (NIR) fluorescent dye with several key applications in biological research.^[2] Its utility stems from its ability to penetrate tissues deeply and minimize autofluorescence from biological samples.^[2]

- **DNA Intercalation:** This dye can insert into the minor groove of DNA, forming cofacial dimers.^[2] This property makes it a valuable tool for the rapid genetic screening and for studying DNA structure and interactions.^[2]
- **Mitochondrial and Cellular Staining:** It is used as a tracer in cell biology and can selectively stain mitochondria by intercalating into lipid bilayers.^[2] This is useful for studying mitochondrial dynamics, function, and membrane potential.^{[2][3]}
- **Fluorescence Imaging:** Due to its NIR fluorescence, it is employed as a contrast agent in various imaging techniques, including three-dimensional fluorescence lifetime tomography, to visualize cells and tissues.^{[2][4]}
- **Membrane Potential Studies:** The fluorescence properties of this dye can change in response to variations in cell membrane potential, making it a sensitive probe for studying these physiological phenomena.^{[2][3]}
- **Anthelmintic Properties:** It has also been identified as an effective broad-spectrum anthelmintic.^[2]

Experimental Protocols

The following are generalized protocols for the application of **3,3'-Diethylthiadicarbocyanine** iodide in common research applications. Note that optimal conditions may vary depending on the cell type and experimental setup.

General Protocol for Staining Mitochondria in Adherent Cells

This protocol outlines the steps for staining mitochondria in live adherent cells for fluorescence microscopy.

- Reagent Preparation:
 - Prepare a 1 mM stock solution of **3,3'-Diethylthiadicarbocyanine** iodide in high-quality DMSO. Store this stock solution at -20°C, protected from light.
 - On the day of the experiment, prepare a fresh working solution by diluting the stock solution in a pre-warmed live-cell imaging medium to a final concentration of 25-500 nM. The optimal concentration should be determined experimentally.
- Cell Preparation and Staining:
 - Culture cells on sterile glass-bottom dishes or chambered cover glasses suitable for microscopy.
 - Pre-warm the live-cell imaging medium and the prepared staining solution to 37°C.
 - Remove the culture medium from the cells and wash them once with the pre-warmed live-cell imaging medium.
 - Add the staining solution to the cells, ensuring the entire surface is covered.
 - Incubate the cells for 15-45 minutes in a 37°C incubator with an appropriate CO₂ level.
 - Remove the staining solution and wash the cells three times with the pre-warmed live-cell imaging medium.
- Imaging:
 - The cells are now ready for imaging using a fluorescence microscope equipped with appropriate filters for NIR dyes (Excitation: ~650 nm, Emission: ~750 nm).

Protocol for DNA Binding Studies using UV-Vis Spectroscopy

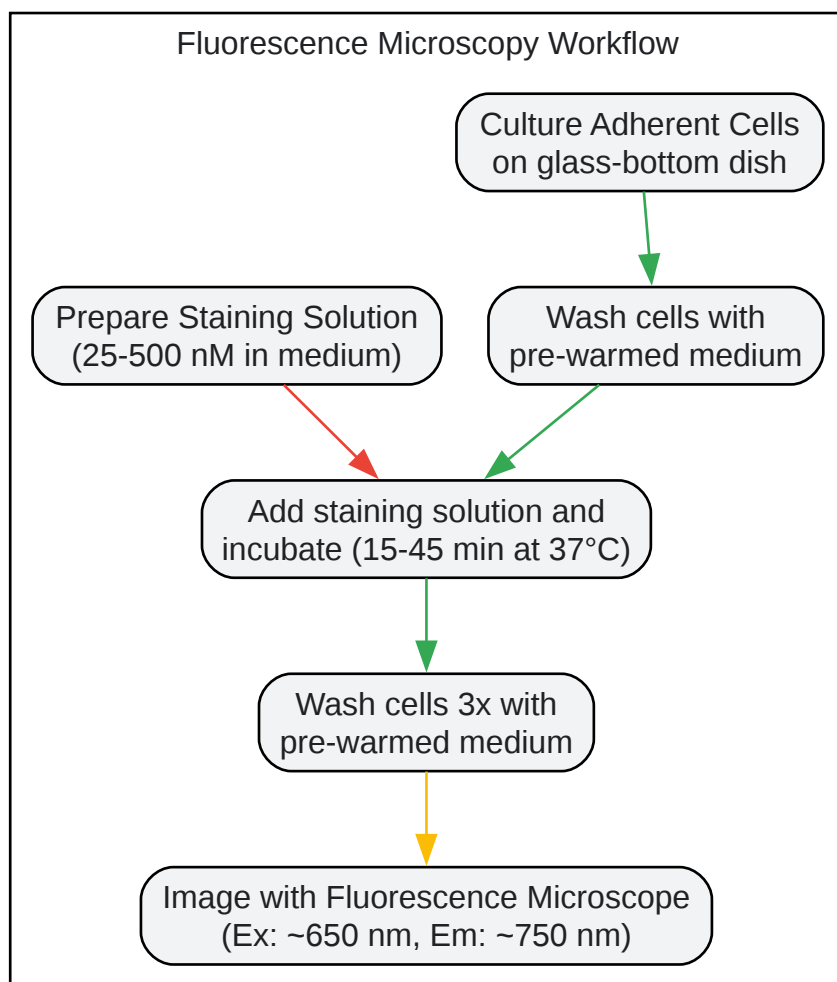
This protocol describes a general method for studying the interaction of **3,3'-Diethylthiadicarbocyanine** iodide with DNA.

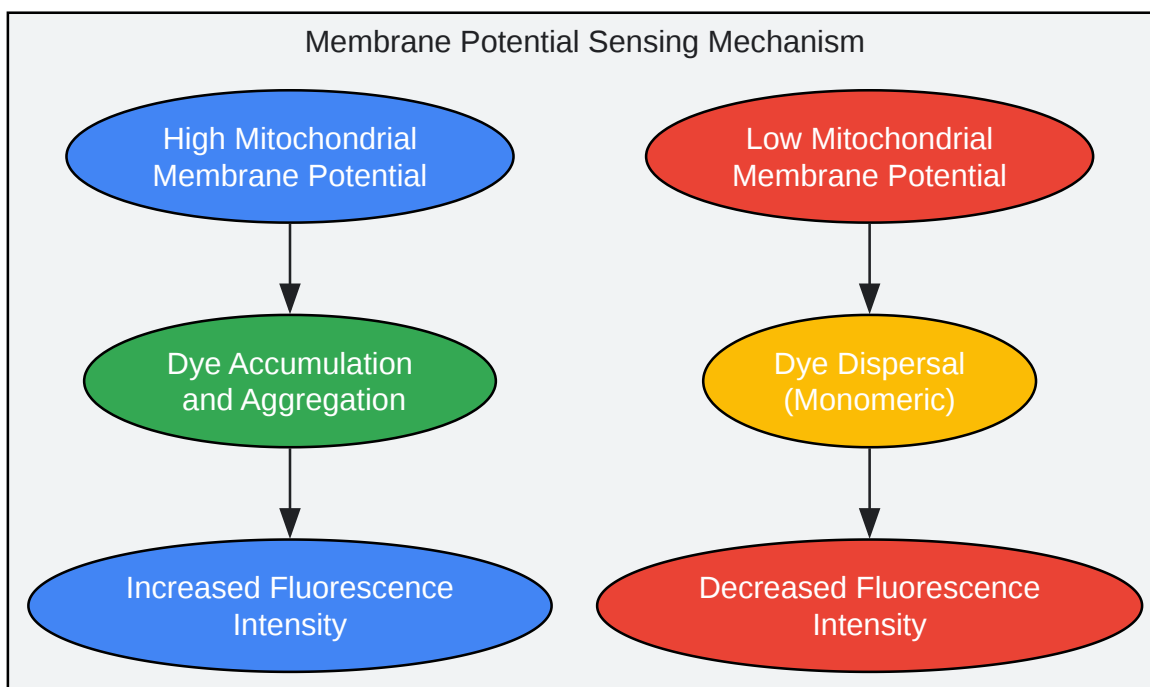
- Reagent Preparation:

- Prepare a stock solution of **3,3'-Diethylthiadicarbocyanine** iodide in an appropriate buffer (e.g., sodium cacodylate buffer, 1 mM, pH 7.0).
- Dissolve DNA samples in the same buffer. Anneal the DNA by heating to 80°C for 20 minutes, followed by slow cooling (1°C/min) to 4°C.
- Quantify the DNA concentration using UV-Vis spectroscopy.
- Titration and Spectral Measurement:
 - Perform a titration by adding stepwise increments of the dye to a solution of DNA.
 - After each addition, record the UV-Vis absorption spectrum to observe changes in the dye's absorption profile upon binding to DNA.
 - Similarly, circular dichroism (CD) spectroscopy can be used to monitor the induced CD signal in the dye's absorption region upon binding to the chiral DNA helix.[\[5\]](#)

Visualized Workflows and Signaling Pathways

The following diagrams, created using the DOT language, illustrate key experimental workflows and principles related to the use of **3,3'-Diethylthiadicarbocyanine** iodide.





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